

3'-Chloro-3-phenylpropiophenone safety and handling precautions

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Compound of Interest

Compound Name: 3'-Chloro-3-phenylpropiophenone

CAS No.: 388091-63-2

Cat. No.: B1314846

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Safety and Handling Guide: 3'-Chloro-3-phenylpropiophenone

Chemical Identity & Structural Context

Compound Name: **3'-Chloro-3-phenylpropiophenone** CAS Number: 388091-63-2 IUPAC Name: 1-(3-chlorophenyl)-3-phenylpropan-1-one Synonyms: 3-Chloro-dihydrochalcone; 3'-Chloro-hydrochalcone Molecular Formula: C₁₅H₁₃ClO Molecular Weight: 244.72 g/mol

Structural Disambiguation

This compound is a dihydrochalcone derivative, characterized by a saturated ethyl bridge connecting a 3-chlorobenzoyl group and a phenyl ring. It is distinct from 3'-chloropropiophenone (CAS 34841-35-5), which lacks the terminal phenyl group on the propyl chain. Researchers must verify the CAS number to ensure the correct substrate is being used, as the "3-phenyl" substituent significantly alters solubility and steric properties compared to the simpler propiophenone analogs.

Physicochemical Properties & Hazard Identification

Note: Specific experimental data for CAS 388091-63-2 is limited in public registries. The following data is derived from structure-activity relationships (SAR) of close structural analogs (e.g., 3'-chloropropiophenone and dihydrochalcone).

Property	Value / Description
Physical State	Solid (Crystalline powder) or low-melting solid.
Melting Point	Predicted range: 45–60 °C (Analogous to Dihydrochalcone MP ~48°C).
Solubility	Insoluble in water; soluble in organic solvents (DCM, Ethyl Acetate, DMSO).
Reactivity	Stable under normal conditions. Ketone moiety susceptible to reduction or nucleophilic attack.

GHS Classification (Inferred)

Signal Word:WARNING

Hazard Class	Hazard Statement	Code
Skin Corrosion/Irritation	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Causes serious eye irritation. [1][2]	H319
STOT - Single Exposure	May cause respiratory irritation.	H335

Engineering Controls & Personal Protective Equipment (PPE)[5] Engineering Controls[5]

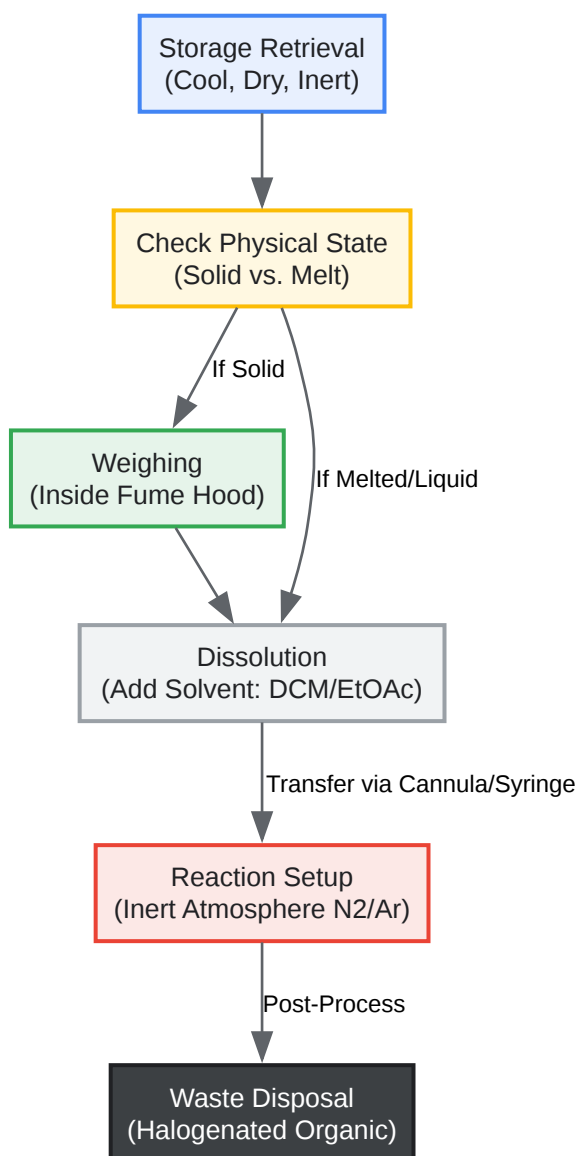
- Primary Barrier: All open handling (weighing, transfer) must be performed within a certified Chemical Fume Hood operating at a face velocity of 0.5 m/s (100 fpm).
- Secondary Barrier: Use a localized powder containment balance enclosure if the fume hood is unavailable for weighing.

PPE Matrix[6]

- Respiratory: If fume hood containment is breached or during spill cleanup, use a half-face respirator with P95 (Particulate) and OV (Organic Vapor) cartridges.
- Dermal: Nitrile rubber gloves (minimum thickness 0.11 mm). Break-through time is generally >480 min for solid handling, but replace immediately upon solvent contamination.
- Ocular: Chemical safety goggles (ANSI Z87.1 compliant). Safety glasses with side shields are insufficient if dust generation is possible.

Handling & Synthesis Workflow

The following workflow outlines the safe transfer and reaction setup for **3'-Chloro-3-phenylpropiophenone**, minimizing exposure risk.



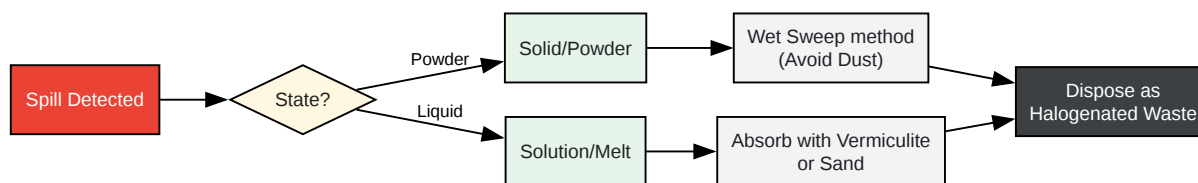
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Figure 1: Safe handling workflow for **3'-Chloro-3-phenylpropiophenone** from storage to reaction.

Emergency Response Protocols

Spill Response Decision Tree

In the event of a spill, immediate action is required to prevent contamination.[3][4][5]



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Figure 2: Decision logic for spill remediation based on physical state.

First Aid Measures

- Inhalation: Move victim to fresh air immediately.^[4] If breathing is difficult, administer oxygen.^[6]
- Skin Contact: Wash with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing.^{[1][2][3][5]}
- Eye Contact: Rinse cautiously with water for 15 minutes, lifting eyelids. Remove contact lenses if present.^{[1][2][5]}
- Ingestion: Rinse mouth with water. Do NOT induce vomiting unless directed by medical personnel.

Storage & Compatibility^{[2][5][9][10]}

- Storage Conditions: Store in a cool, dry place (2–8°C recommended for long-term stability). Keep container tightly closed.
- Incompatibilities: Strong oxidizing agents (e.g., permanganates, peroxides) and strong bases.
- Shelf Life: Re-test purity annually using HPLC or GC-MS, as alpha-hydrogens can be susceptible to autoxidation over prolonged periods.

Waste Disposal

- Classification: Hazardous Chemical Waste.

- Stream: Halogenated Organic Waste.
- Protocol: Dissolve solid waste in a combustible solvent (e.g., acetone) before disposal if required by facility protocols. Do not discharge into sewer systems.[3][5]

References

- National Center for Biotechnology Information (PubChem). Compound Summary for CID 70295 (3'-Chloropropiophenone - Analog Reference). Retrieved from [[Link](#)]

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Sources

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